

# An In-depth Technical Guide to Disperse Orange 31 (C<sub>19</sub>H<sub>19</sub>N<sub>5</sub>O<sub>4</sub>)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse orange 31

Cat. No.: B1595486

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Disperse Orange 31** is a monoazo disperse dye with the chemical formula C<sub>19</sub>H<sub>19</sub>N<sub>5</sub>O<sub>4</sub>.<sup>[1]</sup> It is primarily utilized in the textile industry for dyeing synthetic fibers, particularly polyester and its blends, yielding a red-orange to yellow-red shade.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analytical methodologies, and toxicological profile of **Disperse Orange 31**, based on available scientific literature and patent information. Due to the limited availability of specific experimental data for **Disperse Orange 31**, this guide also incorporates general principles and methodologies applicable to disperse azo dyes.

## Chemical and Physical Properties

**Disperse Orange 31** is characterized as a red-orange, dry powder that is insoluble in water.<sup>[1]</sup> Its non-ionic nature and low water solubility are characteristic of disperse dyes, necessitating their application from a fine aqueous dispersion.<sup>[2][3]</sup> Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Disperse Orange 31**

Property	Value	Reference(s)
Molecular Formula	C19H19N5O4	[1]
Molecular Weight	381.39 g/mol	[1]
CAS Number	61968-38-5	[1]
Appearance	Red-orange to yellow-red powder	[1]
Water Solubility	Insoluble	[1]
Solubility in Organic Solvents	Soluble in various organic solvents such as alcohols, hydrocarbons, esters, and ketones.	[4][5]

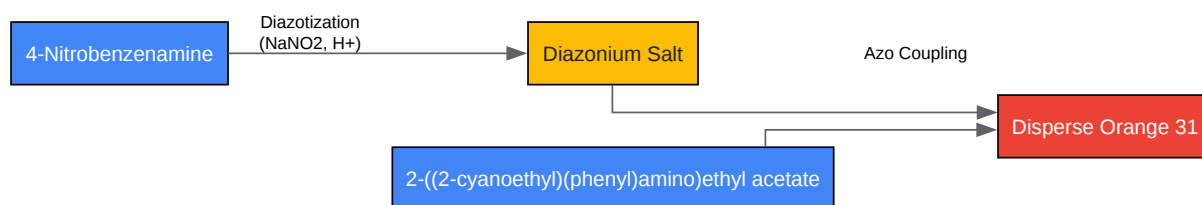
## Synthesis and Manufacturing

The synthesis of **Disperse Orange 31** is a two-step process involving diazotization followed by an azo coupling reaction.[1]

### Synthesis Pathway

The general synthetic route for **Disperse Orange 31** is as follows:

- **Diazotization:** 4-Nitrobenzenamine (p-nitroaniline) is treated with a source of nitrous acid, typically sodium nitrite in the presence of a strong acid like hydrochloric or sulfuric acid, at a low temperature (0-5 °C) to form the corresponding diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with the coupling component, 2-((2-cyanoethyl)(phenyl)amino)ethyl acetate, to form the final **Disperse Orange 31** molecule.  
[1]



[Click to download full resolution via product page](#)

Caption: General synthesis pathway for **Disperse Orange 31**.

## Representative Experimental Protocol for Synthesis

While a specific, detailed protocol for **Disperse Orange 31** is not publicly available, a representative procedure can be outlined based on general methods for azo dye synthesis.

### Step 1: Diazotization of 4-Nitrobenzenamine

- In a flask equipped with a stirrer and thermometer, suspend 4-nitrobenzenamine in an aqueous solution of a strong acid (e.g., hydrochloric acid).
- Cool the suspension to 0-5 °C in an ice-salt bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5 °C.
- Stir the mixture for an additional 30-60 minutes at 0-5 °C to ensure complete diazotization. The completion of the reaction can be monitored using starch-iodide paper to detect the presence of excess nitrous acid.

### Step 2: Azo Coupling Reaction

- In a separate vessel, dissolve the coupling component, 2-((2-cyanoethyl)(phenyl)amino)ethyl acetate, in a suitable solvent or aqueous acidic solution.
- Cool the solution of the coupling component to 0-5 °C.

- Slowly add the cold diazonium salt solution from Step 1 to the solution of the coupling component with vigorous stirring.
- Maintain the temperature at 0-5 °C and adjust the pH as necessary (typically weakly acidic for coupling with aromatic amines) to facilitate the coupling reaction.
- Allow the reaction to proceed for several hours until the coupling is complete, which is often indicated by the cessation of color change.
- The resulting solid **Disperse Orange 31** is then isolated by filtration, washed with water to remove salts and unreacted starting materials, and dried.

## Purification

Commercial disperse dyes often contain impurities. For research purposes, purification may be necessary. Chromatographic techniques such as column chromatography or flash chromatography using silica gel and a suitable organic eluent (e.g., toluene, ethyl acetate, or hexane) can be employed for the purification of disperse dyes.

## Analytical Characterization

A variety of analytical techniques can be used to characterize **Disperse Orange 31**.

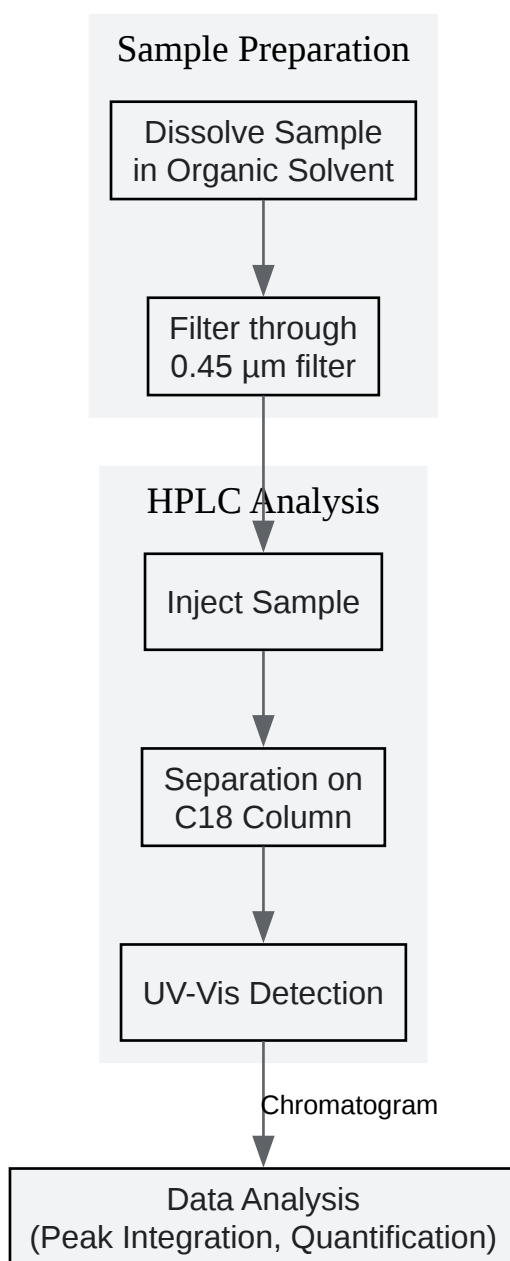
## Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) coupled with a UV-Vis or Diode Array Detector (DAD) is a common method for the analysis of disperse dyes. A typical method would involve a reverse-phase C18 column with a gradient elution using a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).

Representative HPLC-UV Experimental Protocol:

- Instrument: HPLC system with UV-Vis or DAD detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: Aqueous buffer (e.g., 20 mM ammonium acetate).

- Mobile Phase B: Acetonitrile or methanol.
- Gradient: A time-programmed gradient from a higher proportion of mobile phase A to a higher proportion of mobile phase B.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10-20  $\mu$ L.
- Detection: Monitoring at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) of **Disperse Orange 31**.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the HPLC analysis of **Disperse Orange 31**.

## Spectroscopic Methods

Table 2: Expected Spectroscopic Data for **Disperse Orange 31**

Technique	Expected Data
UV-Visible Spectroscopy	An absorption maximum ( $\lambda_{\text{max}}$ ) in the visible region, characteristic of the orange color.
Fourier-Transform Infrared (FT-IR) Spectroscopy	Characteristic peaks for functional groups such as N-H stretching, C $\equiv$ N stretching (from the cyanoethyl group), C=O stretching (from the acetate group), N=N stretching (azo group), and aromatic C-H and C=C stretching.
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ NMR: Signals corresponding to aromatic protons, protons of the ethyl and cyanoethyl groups. $^{13}\text{C}$ NMR: Signals for aromatic carbons, carbons of the ethyl and cyanoethyl groups, the carbonyl carbon of the acetate group, and the nitrile carbon.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of Disperse Orange 31 (381.39 g/mol ).

## Toxicological Profile

Specific toxicological data for **Disperse Orange 31** is limited in publicly available literature. Therefore, the toxicological assessment is largely based on data for other disperse azo dyes and their constituent chemical classes.

## Acute Toxicity

The acute oral toxicity of **Disperse Orange 31** has not been specifically reported. However, many disperse dyes exhibit low acute toxicity.

## Skin Sensitization

Disperse dyes are known to be potential skin sensitizers, and some can cause allergic contact dermatitis.<sup>[6]</sup> It is important to note that much of the research on skin sensitization of orange disperse dyes has focused on Disperse Orange 3, a different chemical compound known to be

a frequent allergen.[7][8][9] The sensitization potential of **Disperse Orange 31** is not well-documented.

## Genotoxicity and Carcinogenicity

Azo dyes can be metabolized, particularly under anaerobic conditions, to aromatic amines, some of which are known to be mutagenic and carcinogenic.[10] The potential for **Disperse Orange 31** to be reduced to 4-nitrobenzenamine and another aromatic amine raises toxicological concerns. 4-Nitroaniline itself has shown genotoxic potential in vitro and is classified as a Category 3B carcinogen by the German Commission for the Investigation of Health Hazards of Chemical Compounds in the Work Area.[11] Studies on components of other disperse dyes, such as 2-cyano-4-nitroaniline, have shown potent mutagenicity in the Ames test.[12] However, no specific genotoxicity or carcinogenicity studies on **Disperse Orange 31** have been found.

## Cytotoxicity

In vitro studies on other azo dyes have demonstrated cytotoxic effects on various cell lines.[13] [14] For example, Disperse Orange 1 has been shown to induce DNA damage and cytotoxic effects in human hepatoma (HepG2) cells.[15] The cytotoxicity of **Disperse Orange 31** has not been specifically investigated.

## Applications in Research and Drug Development

While the primary application of **Disperse Orange 31** is in the textile industry, its chemical structure may be of interest to researchers in other fields.

- **Drug Delivery:** The hydrophobic nature of disperse dyes could be explored in the context of drug delivery systems for hydrophobic drugs.
- **Molecular Probes:** As a colored compound, its chromophoric properties could potentially be modified for use as a molecular probe, although no such applications have been reported.
- **Toxicology Research:** **Disperse Orange 31** can serve as a representative azo dye for studies on the metabolism, toxicity, and environmental fate of this class of compounds.

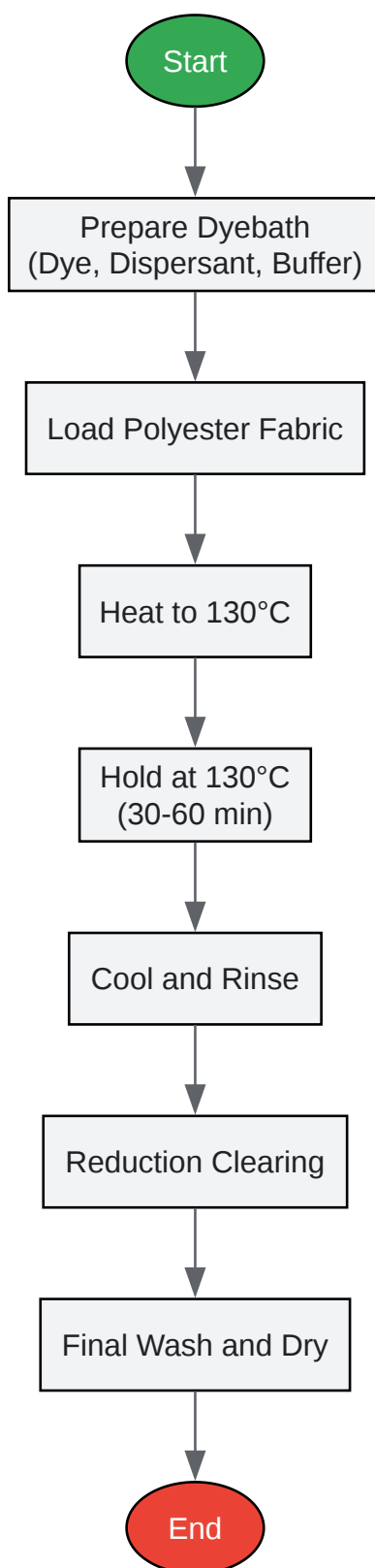
## Experimental Protocols for Application



## High-Temperature Exhaust Dyeing of Polyester

This is the most common method for applying disperse dyes to polyester.

- **Preparation of the Dyebath:** A dyebath is prepared containing the dispersed dye, a dispersing agent, a pH buffer (typically to maintain a pH of 4.5-5.5 with acetic acid), and other auxiliaries as needed.
- **Dyeing Process:** The polyester fabric is introduced into the dyebath at a starting temperature of around 60-70 °C. The temperature is then raised to 130 °C at a controlled rate (e.g., 1-2 °C/min).
- **Dyeing at High Temperature:** The dyeing is continued at 130 °C for 30-60 minutes to allow for the diffusion of the dye into the polyester fibers.
- **Cooling and Rinsing:** The dyebath is cooled down, and the fabric is rinsed thoroughly with water.
- **Reduction Clearing:** A post-treatment, known as reduction clearing, is often performed to remove any unfixed dye from the fiber surface. This is typically done with an alkaline solution of a reducing agent like sodium hydrosulfite.
- **Final Washing and Drying:** The fabric is washed again and then dried.



[Click to download full resolution via product page](#)

Caption: Workflow for high-temperature exhaust dyeing of polyester with **Disperse Orange 31**.

## Conclusion

**Disperse Orange 31** is a commercially important azo dye for synthetic fibers. This technical guide has summarized the available information on its properties, synthesis, analysis, and potential toxicity. It is evident that while the general chemistry and application of this dye are understood, there is a significant lack of specific, publicly available data, particularly in the areas of detailed experimental protocols, comprehensive spectroscopic characterization, and in-depth toxicological evaluation. Further research is warranted to fill these knowledge gaps, which would be of benefit to researchers, scientists, and professionals in drug development and environmental safety who may encounter this or structurally related compounds.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. What are disperse dyes and what solvents are used for disperse dyes? - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 3. What Are The Differences Between Disperse Dyes, Solvent Dyes And Vat Dyes? - News [colorfuldyes.com]
- 4. WO2006069929A2 - Dyes that are soluble in organic solvents - Google Patents [patents.google.com]
- 5. A Beginner's Guide to Solvent Dyes (Features & Applications) [primachemicals.com]
- 6. KR20130137760A - Orange disperse dye composition having excellent moisture resistance - Google Patents [patents.google.com]
- 7. Exclusion of Disperse Orange 3 is possible from the textile dye mix present in the Swedish baseline patch test series. A study by the Swedish Contact Dermatitis Research Group - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Ball lightning - Wikipedia [en.wikipedia.org]
- 9. CN102516815A - Disperse orange dye mixture - Google Patents [patents.google.com]

- 10. A Brief History of Colour, the Environmental Impact of Synthetic Dyes and Removal by Using Laccases - PMC [pmc.ncbi.nlm.nih.gov]
- 11. zora.uzh.ch [zora.uzh.ch]
- 12. Potent mutagenicity in the Ames test of 2-cyano-4-nitroaniline and 2,6-dicyano-4-nitroaniline, components of disperse dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The effect of Azo-dyes on glioblastoma cells in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Analytical study and cytotoxicity test of azo dye in vitro | Journal of Wildlife and Biodiversity [wildlife-biodiversity.com]
- 15. The azo dye Disperse Orange 1 induces DNA damage and cytotoxic effects but does not cause ecotoxic effects in Daphnia similis and Vibrio fischeri - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Disperse Orange 31 (C<sub>19</sub>H<sub>19</sub>N<sub>5</sub>O<sub>4</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595486#chemical-formula-c19h19n5o4-of-disperse-orange-31]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

